

Application Notes and Protocols for SMI 6860766 in Cell Culture Experiments

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Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

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Introduction

SMI 6860766 is a potent and specific small molecule inhibitor of the protein-protein interaction between CD40 and TNF receptor-associated factor 6 (TRAF6). By binding to the TRAF-C domain of TRAF6, **SMI 6860766** effectively blocks the CD40-TRAF6 signaling pathway, a critical axis in inflammatory responses. This inhibitory action prevents the recruitment of downstream signaling molecules, leading to the attenuation of inflammatory cascades, such as the NF- κ B pathway.^{[1][2]} These characteristics make **SMI 6860766** a valuable tool for investigating the role of CD40-TRAF6 signaling in various pathological conditions, including inflammation, autoimmune diseases, and cancer.

This document provides detailed application notes and protocols for the preparation and use of **SMI 6860766** in cell culture experiments, designed to assist researchers in achieving reliable and reproducible results.

Data Presentation

Physicochemical Properties

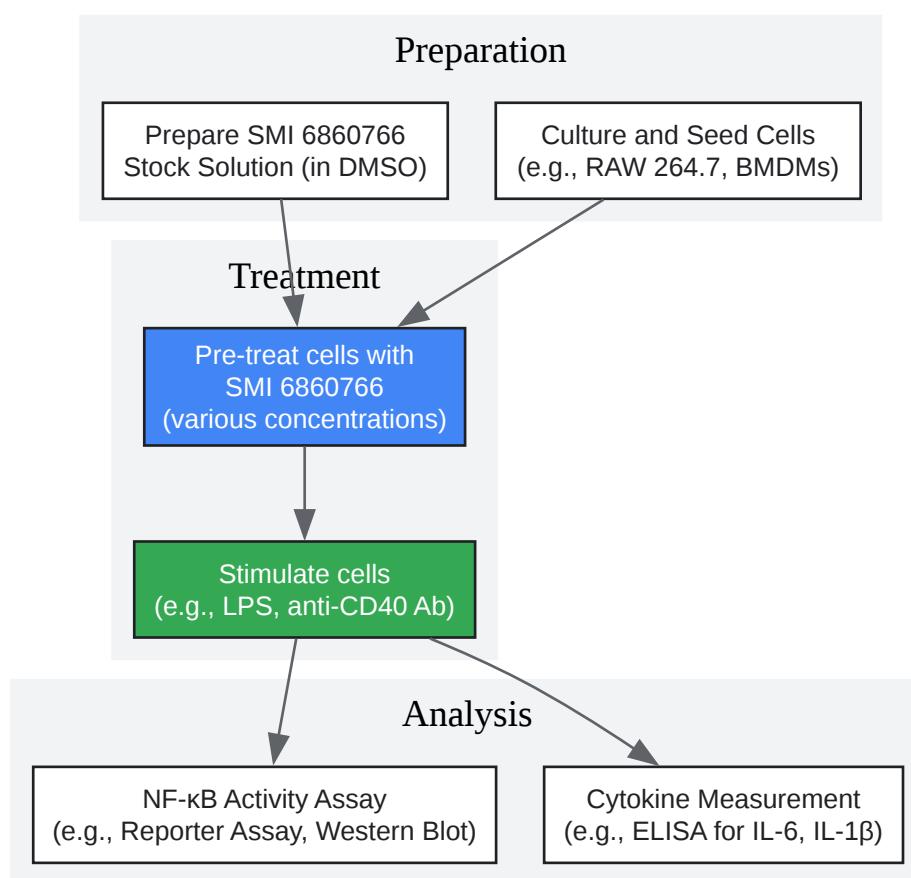
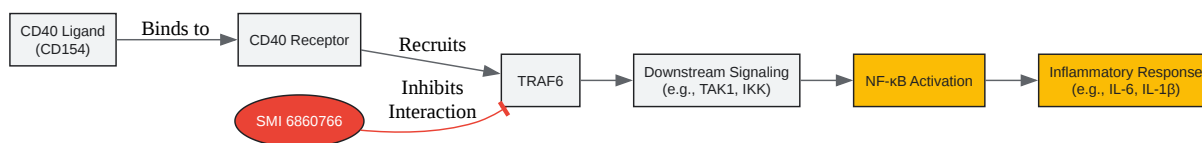
Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ BrClNO	[1]
Molecular Weight	336.6 g/mol	[1]
CAS Number	433234-16-3	[1]
Solubility	Soluble in DMSO, slightly soluble in Acetonitrile (0.1-1 mg/ml)	[1]
Purity	≥98%	[1]

In Vitro Activity

Assay	Cell Line/System	IC ₅₀ / Kd	Source
NF-κB Inhibition	RAW 264.7 Macrophages (LPS-induced)	0.3 μM	[1]
IL-1β Inhibition	Primary Mouse Bone Marrow-Derived Macrophages (anti-CD40 antibody-induced)	5.7 μM	[1]
IL-6 Inhibition	Primary Mouse Bone Marrow-Derived Macrophages (anti-CD40 antibody-induced)	2.4 μM	[1]
Binding Affinity (Kd)	TRAF1	52 μM	[1]
Binding Affinity (Kd)	TRAF2	30 μM	[1]
Binding Affinity (Kd)	TRAF3	37 μM	[1]
Binding Affinity (Kd)	TRAF6	59 μM	[1]

Mandatory Visualizations

Signaling Pathway of SMI 6860766 Action



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References

- 1. Generation of mouse bone marrow-derived macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Blocking CD40-TRAF6 interactions by small-molecule inhibitor 6860766 ameliorates the complications of diet-induced obesity in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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